

# Tioxazafen efficacy comparison for different nematode species

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## Compound Focus: Tioxazafen

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## Quantitative Efficacy Comparison of Tioxazafen

The table below summarizes toxicity data for **tioxazafen** against two primary nematode species, *Meloidogyne incognita* (root-knot nematode) and *Rotylenchulus reniformis* (reniform nematode) [1] [2].

Nematode Species	Toxicity Metric	Value ( $\mu\text{g/ml}$ )	Experimental Conditions
Meloidogyne incognita	24-hr EC <sub>50</sub> (Motility)	57.69	In water solutions, at 28°C [1] [2]
	48-hr EC <sub>50</sub> (Motility)	47.15	In water solutions, at 28°C [1] [2]
	24-hr EC <sub>90</sub> (Motility)	84.95	In water solutions, at 28°C [1] [2]
Rotylenchulus reniformis	24-hr EC <sub>50</sub> (Motility)	59.64	In water solutions, at 28°C [1] [2]
	48-hr EC <sub>50</sub> (Motility)	47.25	In water solutions, at 28°C [1] [2]
	24-hr EC <sub>90</sub> (Motility)	111.30	In water solutions, at 28°C [1] [2]

Key Efficacy Observations [1] [2]:

- **Similar Sensitivity:** Both nematode species show similar sensitivity to **tioxazafen**, with nearly identical 48-hour EC<sub>50</sub> values.
- **Irreversible Effect:** Nematodes did not recover motility after a 24-hour exposure to the 48-hour EC<sub>50</sub> concentration, even after being rinsed and placed in clean water.
- **Hatch Suppression:** Concentrations of 2.7 µg/ml and 27.0 µg/ml significantly reduced juvenile hatch rates for both species after three days of exposure.
- **Infection Reduction:** A 24-hour exposure to low concentrations (up to 47.15 µg/ml) reduced the ability of both species to infect tomato roots, though a higher rate was needed to suppress *R. reniformis* infection compared to *M. incognita*.

## Detailed Experimental Protocols

The quantitative data was generated using the following standardized methodologies:

### 1. Nematode Motility Assay [1] [2]

- **Objective:** To determine the concentration that immobilizes 50% (EC<sub>50</sub>) of the nematode population.
- **Procedure:**
  - **Exposure:** 30-40 nematodes were exposed to various concentrations of **tioxazafen** (0.0 to 27.03 µg/ml) in 24-well tissue culture plates.
  - **Incubation:** Plates were maintained at 28°C for 2, 24, and 48 hours.
  - **Assessment:** Motile and immotile nematodes were counted visually using an inverted compound microscope at each time interval.
  - **Analysis:** Data was subjected to probit analysis to calculate EC<sub>50</sub> and EC<sub>90</sub> values.

### 2. Hatch Inhibition Assay [1] [2]

- **Objective:** To evaluate the effect of **tioxazafen** on nematode egg hatch.
- **Procedure:**
  - **Exposure:** Freshly collected eggs of *M. incognita* and *R. reniformis* were treated with **tioxazafen** solutions for 3 days.
  - **Monitoring:** The number of hatched second-stage juveniles (J2) was recorded daily.
  - **Analysis:** Percent hatch per day was calculated and analyzed using factorial ANOVA.

### 3. Infectivity Assay [1] [2]

- **Objective:** To assess if sub-lethal exposure affects the nematode's ability to infect host roots.
- **Procedure:**
  - **Pre-treatment:** Nematodes were exposed to **tioxazafen** for 24 hours.

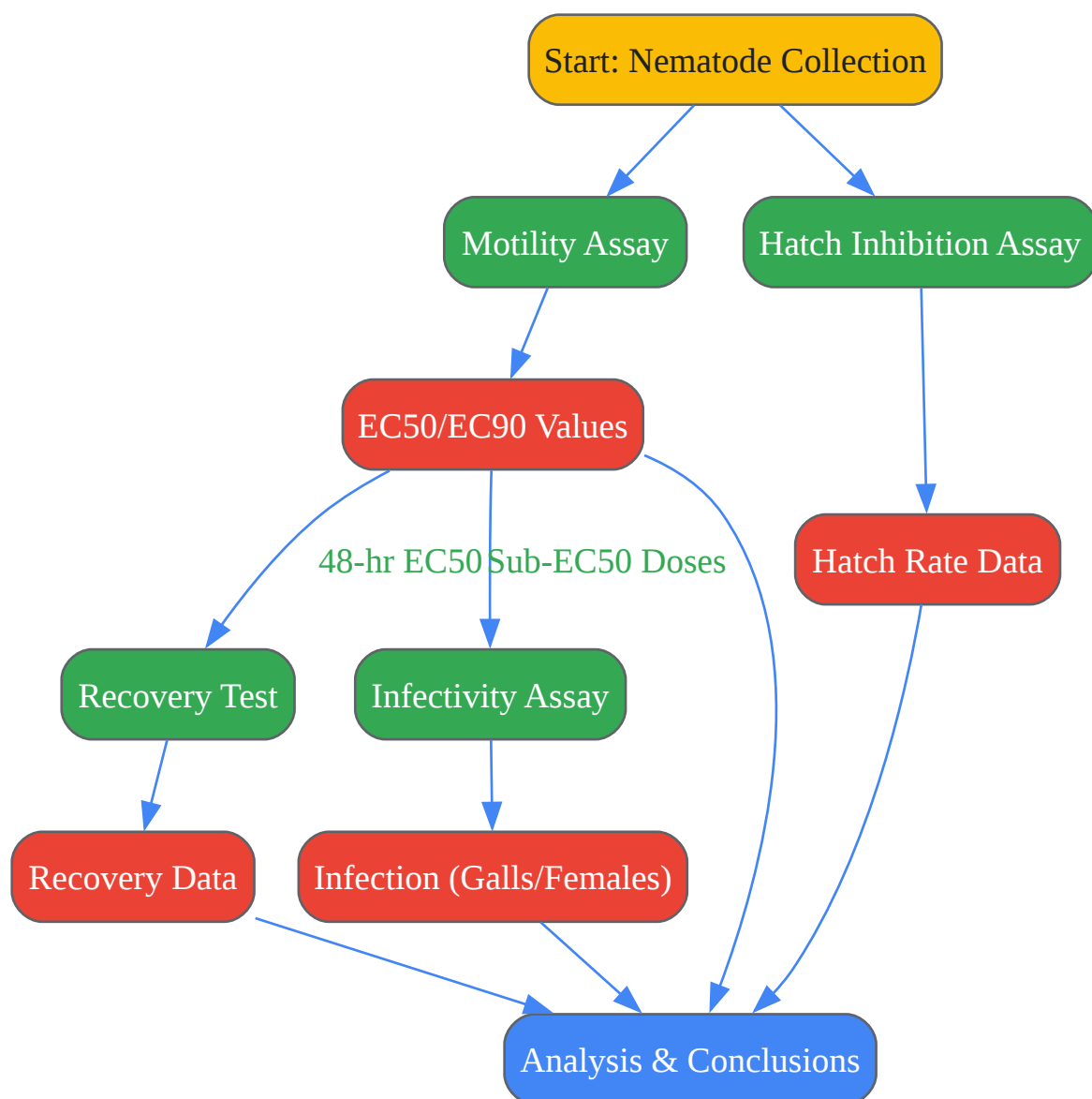
- **Inoculation:** 500 treated nematodes were inoculated onto 2-week-old tomato seedlings in a greenhouse.
- **Evaluation:** After 3 weeks, root systems were examined. Galls were counted for *M. incognita*, and females were stained and counted for *R. reniformis*.

## Key Characteristics of Tioxazafen

- **Mode of Action:** A broad-spectrum nematicide that disrupts ribosomal activity in nematodes by interacting with the L3 subunit of the mitochondrial ribosome, impairing protein synthesis [3] [1]. This novel mechanism means there is no known cross-resistance with other commercial nematicides [4].
- **Application Use:** Registered as a seed treatment nematicide (NemaStrike) for corn, soybean, and cotton. It has low water solubility, allowing it to remain in the root zone for prolonged protection [3] [4].
- **Transformation and Toxicity:** In water, **tioxazafen** can undergo photodegradation. Its primary transformation product (PP228a) is more stable and exhibits higher acute toxicity to aquatic invertebrates like *Daphnia magna* than the parent compound [5].

## Nematode Toxicity Experimental Workflow

The following diagram illustrates the logical flow of key experiments to assess **tioxazafen** efficacy:



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## References

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